

# Gemfibrozil-d6: An In-depth Technical Guide for Researchers

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## Compound of Interest

Compound Name: Gemfibrozil-d6

Cat. No.: B562232

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CAS Number: 1184986-45-5

This technical guide provides a comprehensive overview of **Gemfibrozil-d6**, a deuterated analog of the lipid-regulating agent Gemfibrozil. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, analytical applications, and the pharmacological context of its parent compound.

## Core Compound Details

**Gemfibrozil-d6** is a stable isotope-labeled form of Gemfibrozil, primarily utilized as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup> Its physical and chemical properties are summarized in the table below.

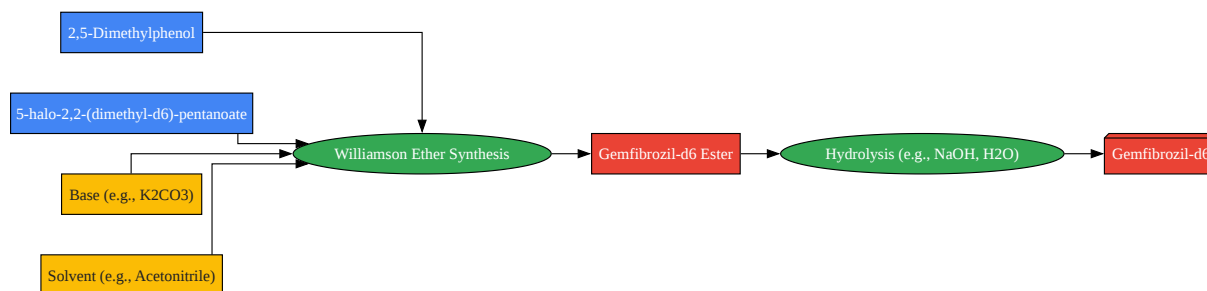
| Property          | Value                                                                        |
|-------------------|------------------------------------------------------------------------------|
| Chemical Name     | 5-(2,5-dimethylphenoxy)-2,2-bis(trideuteriomethyl)pentanoic acid             |
| Synonyms          | Gemfibrozil (2,2-dimethyl-D6), CI-719-d6, Decrelip-d6, Genlip-d6, Gevilon-d6 |
| Molecular Formula | C <sub>15</sub> H <sub>16</sub> D <sub>6</sub> O <sub>3</sub>                |
| Molecular Weight  | 256.37 g/mol                                                                 |
| CAS Number        | 1184986-45-5                                                                 |
| Appearance        | White Solid                                                                  |
| Purity            | Typically >95% (HPLC)                                                        |
| Storage           | -20°C                                                                        |

## Synthesis

While a specific, detailed synthesis protocol for **Gemfibrozil-d6** is not widely published, its preparation can be inferred from the established synthesis routes of Gemfibrozil. The most common approach involves the Williamson ether synthesis, where a deuterated precursor is used.

A plausible synthetic route would involve the reaction of 2,5-dimethylphenol with a deuterated ester of 5-halo-2,2-dimethylpentanoic acid, followed by hydrolysis. The deuteration is introduced at the gem-dimethyl position of the pentanoic acid backbone.

Proposed Synthesis Workflow:



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Caption: Proposed synthesis of **Gemfibrozil-d6**.

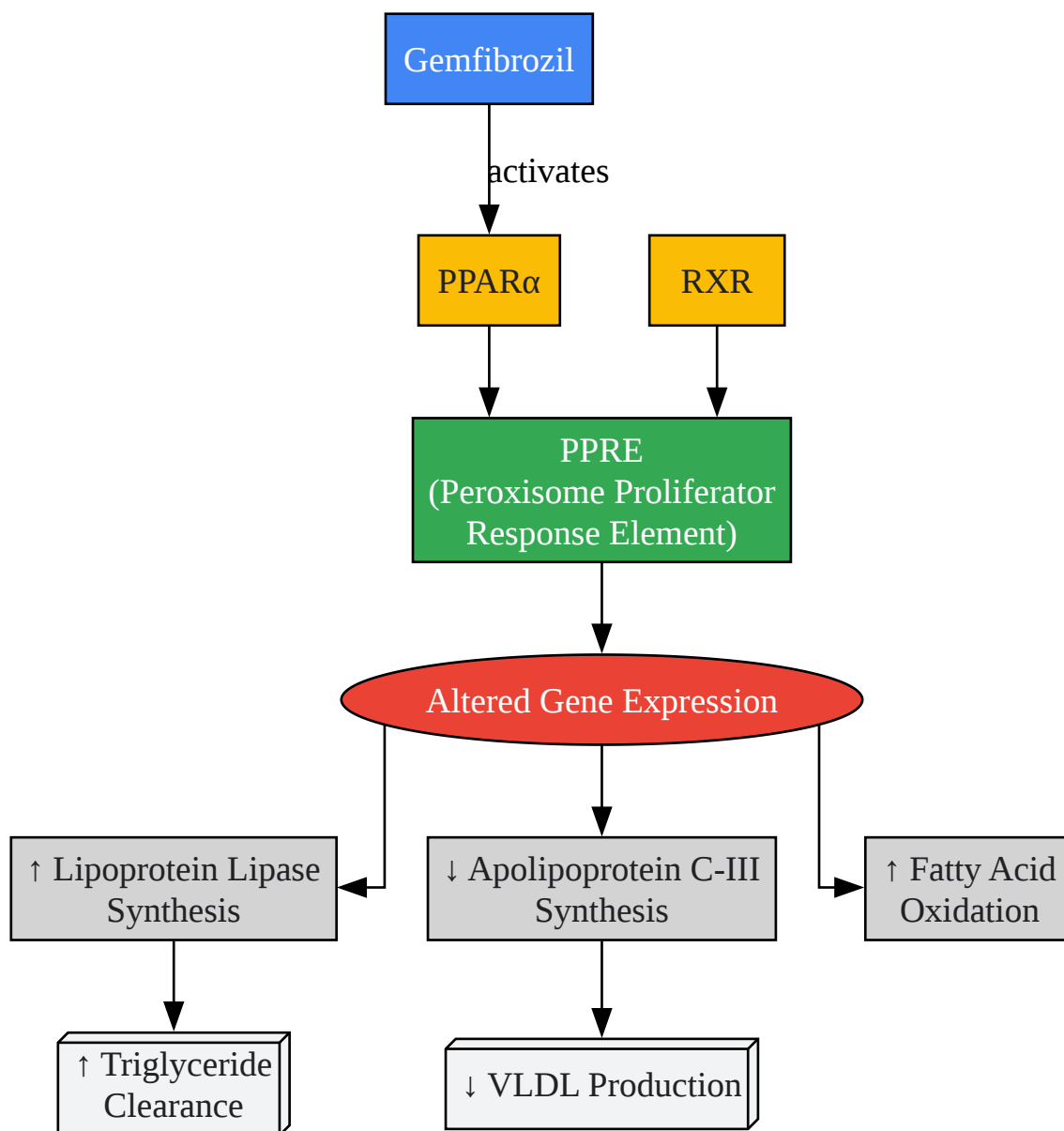
## Pharmacological Context: Mechanism of Action of Gemfibrozil

As a stable isotope-labeled analog, **Gemfibrozil-d6** is presumed to exhibit the same pharmacological activity as Gemfibrozil. Gemfibrozil is a lipid-regulating agent that primarily acts as a peroxisome proliferator-activated receptor alpha (PPAR $\alpha$ ) agonist.

The activation of PPAR $\alpha$  leads to a cascade of effects on lipid metabolism:

- **Increased Lipoprotein Lipase (LPL) Activity:** This enhances the clearance of triglyceride-rich lipoproteins (VLDL and chylomicrons).
- **Reduced Hepatic Triglyceride Production:** Gemfibrozil inhibits the synthesis and increases the clearance of apolipoprotein B, a key component of VLDL.
- **Increased HDL Cholesterol:** The mechanism for this is not fully elucidated but is a consistent clinical observation.

Signaling Pathway of Gemfibrozil:



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Caption: Gemfibrozil's mechanism via PPAR $\alpha$  activation.

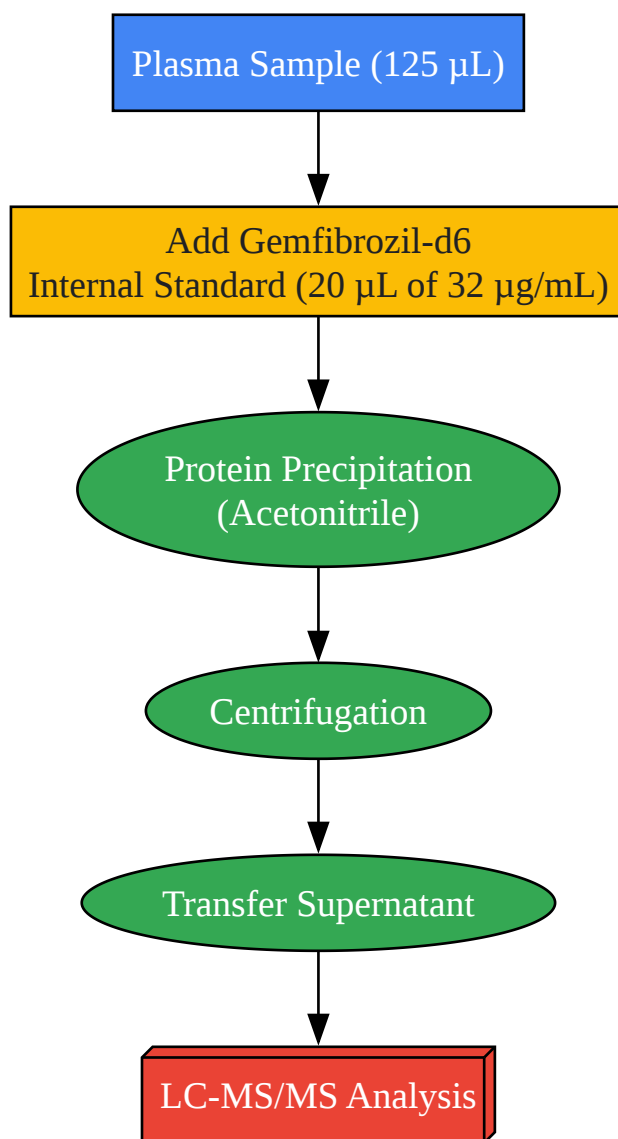
## Experimental Protocols and Analytical Applications

**Gemfibrozil-d6** is an essential tool for the accurate quantification of Gemfibrozil in biological matrices. Its use as an internal standard corrects for variations in sample preparation and instrument response.

## Quantification of Gemfibrozil in Human Plasma by LC-MS/MS

This protocol is adapted from a validated method for the determination of Gemfibrozil in human plasma.[1]

Experimental Workflow:



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Caption: LC-MS/MS sample preparation workflow.

## Instrumentation and Conditions:

| Parameter             | Value                                                                                       |
|-----------------------|---------------------------------------------------------------------------------------------|
| Chromatography        |                                                                                             |
| Column                | C18 reverse-phase column                                                                    |
| Mobile Phase          | Acetonitrile and water with formic acid (gradient elution)                                  |
| Flow Rate             | 0.2 - 0.4 mL/min                                                                            |
| Injection Volume      | 10 - 20 $\mu$ L                                                                             |
| Mass Spectrometry     |                                                                                             |
| Ionization Mode       | Electrospray Ionization (ESI), Negative Ion Mode                                            |
| Monitored Transitions | Gemfibrozil: m/z 249.1 $\rightarrow$ 121.1<br>Gemfibrozil-d6: m/z 255.2 $\rightarrow$ 127.1 |

## Data Analysis:

The concentration of Gemfibrozil in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard (**Gemfibrozil-d6**) and comparing it to a standard curve prepared with known concentrations of Gemfibrozil.

## Discussion and Conclusion

**Gemfibrozil-d6** is an indispensable tool for pharmacokinetic and bioequivalence studies of Gemfibrozil. Its chemical and physical properties are nearly identical to the parent drug, ensuring similar behavior during extraction and chromatographic separation, which is crucial for a reliable internal standard.

The mechanism of action of Gemfibrozil, and by extension **Gemfibrozil-d6**, through the PPAR $\alpha$  signaling pathway is well-established. This provides a solid pharmacological basis for studies involving this compound.

The provided experimental protocol for LC-MS/MS analysis serves as a robust starting point for researchers developing quantitative assays for Gemfibrozil. The use of a stable isotope-labeled internal standard like **Gemfibrozil-d6** is the gold standard for achieving the highest accuracy and precision in such analyses.

In conclusion, **Gemfibrozil-d6**, with the CAS number 1184986-45-5, is a critical reagent for advanced analytical studies in drug metabolism and pharmacokinetics. This guide provides the core technical information required by researchers and drug development professionals to effectively utilize this compound in their work.

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## References

- 1. Validation of a LC/MS method for the determination of gemfibrozil in human plasma and its application to a pharmacokinetic study - PMC [pmc.ncbi.nlm.nih.gov]
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